

A Technical Guide to 1,4-Dibenzoyloxycyclohexane: Isomers, Properties, and Synthesis

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Compound of Interest

Compound Name: **1,4-Dibenzoyloxycyclohexane**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,4-Dibenzoyloxycyclohexane**, a disubstituted cyclohexane derivative with applications in materials science and potential relevance in medicinal chemistry. This document will focus on the nomenclature, chemical properties, and synthesis of its isomers, presenting data in a clear and accessible format for researchers and professionals in the field.

Nomenclature and CAS Numbers

The nomenclature of "**1,4-Dibenzoyloxycyclohexane**" can be ambiguous. It is crucial to distinguish between two closely related structures:

- 1,4-Bis(benzoyloxy)cyclohexane: This compound features two benzoyloxy groups directly attached to the cyclohexane ring at positions 1 and 4.
- 1,4-Bis(benzoyloxymethyl)cyclohexane: In this molecule, the benzoyloxy groups are attached to methyl groups, which are in turn bonded to the cyclohexane ring at the 1 and 4 positions.

This guide will primarily focus on 1,4-Bis(benzoyloxy)cyclohexane, as its name is a more direct interpretation of the user's query. This compound exists as two geometric isomers: cis and trans.

A summary of the key identifiers for these compounds is provided in the table below.

| Compound Name | Isomer | CAS Number | Molecular Formula | Molecular Weight (g/mol) |
|--------------------------------------|---------|---------------|--|----------------------------|
| 1,4-Bis(benzoyloxy)cyclohexane | Mixture | 19150-32-4 | C ₂₀ H ₂₀ O ₄ | 324.37 |
| cis-1,4-Bis(benzoyloxy)cyclohexane | cis | 13337-33-4 | C ₂₀ H ₂₀ O ₄ | 324.37 |
| trans-1,4-Bis(benzoyloxy)cyclohexane | trans | 13238-59-0 | C ₂₀ H ₂₀ O ₄ | 324.37 |
| 1,4-Bis(benzoyloxymethyl)cyclohexane | Mixture | 35541-81-2[1] | C ₂₂ H ₂₄ O ₄ | 352.42 |

Physicochemical Properties

The physical and chemical properties of the cis and trans isomers of 1,4-Bis(benzoyloxy)cyclohexane differ due to their distinct three-dimensional structures. The table below summarizes key physicochemical data.

| Property | cis-1,4-Bis(benzoyloxy)cyclohexane | trans-1,4-Bis(benzoyloxy)cyclohexane |
|---------------|--|--|
| Melting Point | 116-117 °C | 158-159 °C |
| Appearance | White crystalline solid | White crystalline solid |
| Solubility | Soluble in chloroform, dichloromethane | Soluble in chloroform, dichloromethane |

Synthesis of 1,4-Bis(benzoyloxy)cyclohexane Isomers

The synthesis of cis- and trans-1,4-Bis(benzoyloxy)cyclohexane typically involves the esterification of the corresponding cis- or trans-1,4-cyclohexanediol with benzoyl chloride.

Experimental Protocol: Synthesis of trans-1,4-Bis(benzoyloxy)cyclohexane

This protocol describes a representative synthesis of the trans isomer.

Materials:

- trans-1,4-Cyclohexanediol
- Benzoyl chloride
- Pyridine
- Dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Hexane
- Ethyl acetate

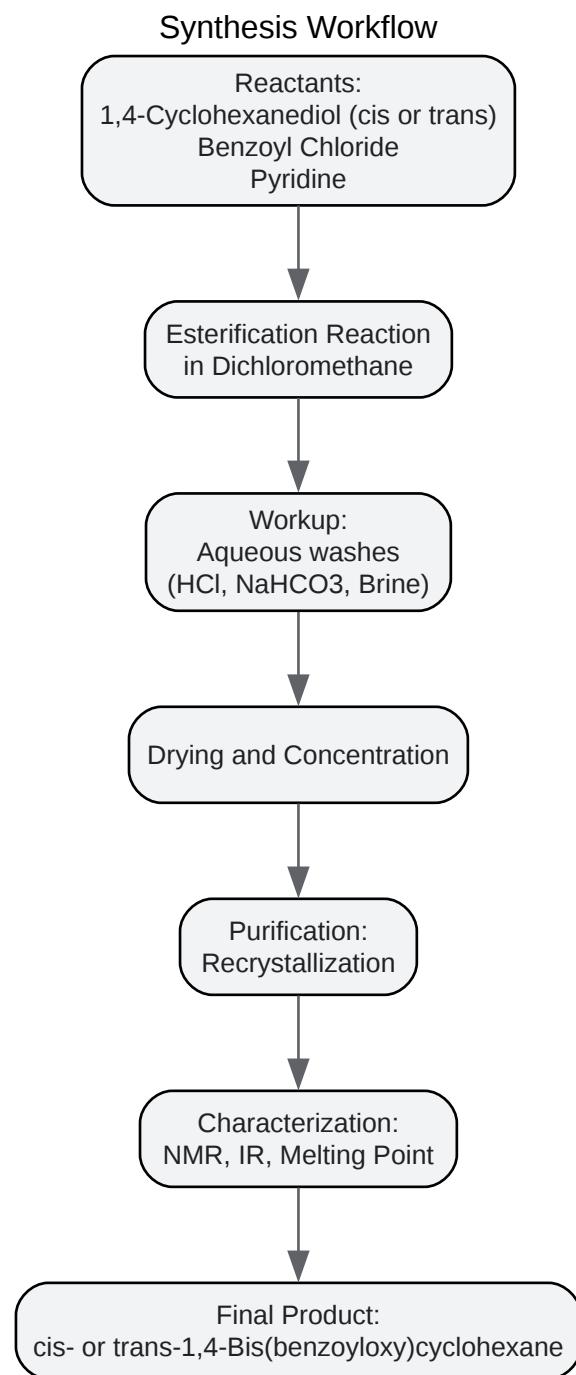
Procedure:

- In a round-bottom flask, dissolve trans-1,4-cyclohexanediol in a mixture of pyridine and dichloromethane at 0 °C.

- Slowly add benzoyl chloride to the solution while stirring.
- Allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
- Quench the reaction by adding 1 M HCl.
- Separate the organic layer and wash it sequentially with 1 M HCl, saturated NaHCO_3 solution, and brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by recrystallization from a mixture of hexane and ethyl acetate to yield trans-1,4-Bis(benzoyloxy)cyclohexane as a white solid.

Logical Workflow for Synthesis

The following diagram illustrates the general workflow for the synthesis and purification of 1,4-Bis(benzoyloxy)cyclohexane isomers.



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Caption: General workflow for the synthesis of 1,4-Bis(benzoyloxy)cyclohexane.

Potential Applications in Drug Development and Research

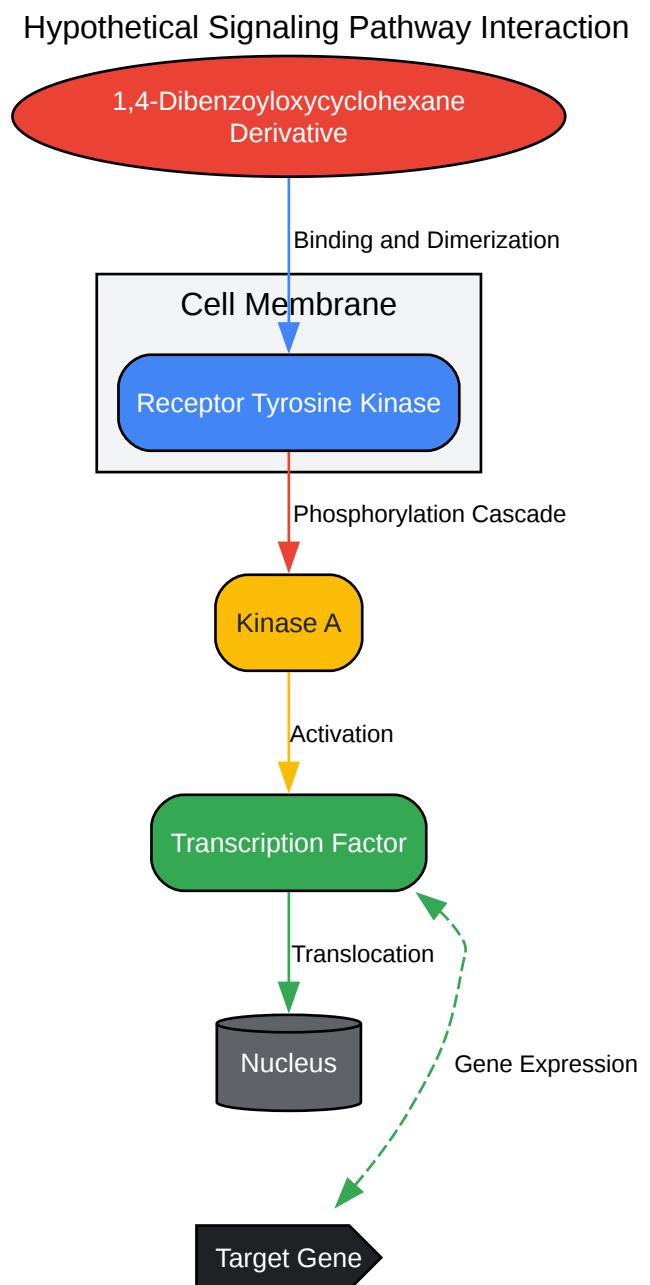
While direct applications of 1,4-Bis(benzoyloxy)cyclohexane in drug development are not extensively documented, its structural motif is of interest. The cyclohexane core provides a rigid scaffold that can be used to orient functional groups in specific spatial arrangements. The benzoyloxy groups can participate in various intermolecular interactions, including hydrogen bonding and pi-stacking, which are crucial for molecular recognition in biological systems.

Researchers may consider this molecule or its derivatives as:

- Scaffolds for new bioactive molecules: The cyclohexane ring can be further functionalized to create libraries of compounds for screening.
- Probes for studying protein-ligand interactions: The defined stereochemistry of the cis and trans isomers can help in understanding the spatial requirements of binding pockets.
- Building blocks in the synthesis of more complex molecules: The ester linkages can be hydrolyzed to reveal the diol, which can then be used in subsequent synthetic steps.

Signaling Pathway Diagram (Hypothetical)

To illustrate how a molecule with a rigid core like **1,4-Dibenzoyloxyhexane** could theoretically be designed to interact with a signaling pathway, a hypothetical diagram is presented below. This diagram does not represent a known interaction but serves as a conceptual model for drug design professionals.



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Caption: Hypothetical interaction of a derivative with a signaling pathway.

This guide provides a foundational understanding of **1,4-Dibenzoyloxyhexane** for researchers and professionals. The provided data and protocols can serve as a starting point for further investigation and application in various fields of chemical and biomedical research.

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References

- 1. 1,4-Bis(benzoyloxymethyl)cyclohexane | C22H24O4 | CID 118244 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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